

# Application Notes and Protocols for Lipid-Based Transfection of CEP120 siRNA

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

Centrosomal Protein 120 (CEP120) is a critical regulator of centriole duplication, maturation, and subsequent ciliogenesis.[1][2][3] It plays a crucial role in the microtubule-dependent coupling of the nucleus and the centrosome, a process vital for the migration and self-renewal of neural progenitors during brain development.[1][4][5] Given its central role in cell cycle progression and development, CEP120 is a protein of significant interest. Mutations in the CEP120 gene have been linked to ciliopathies such as Joubert syndrome and Jeune asphyxiating thoracic dystrophy.[1][3]

RNA interference (RNAi) using small interfering RNA (siRNA) is a powerful method for studying gene function by specific knockdown of target gene expression.[6] Lipid-based transfection reagents are a widely used tool for delivering siRNA into a broad range of cell types.[7][8] These reagents are typically composed of cationic lipids that form complexes, or lipoplexes, with negatively charged siRNA molecules.[7][9] The positively charged lipoplexes interact with the negatively charged cell membrane, facilitating cellular uptake through endocytosis.[7][10]

This document provides a detailed protocol for the effective knockdown of CEP120 using lipid-based transfection reagents, guidance on optimizing transfection conditions, and methods for assessing the experimental outcome.



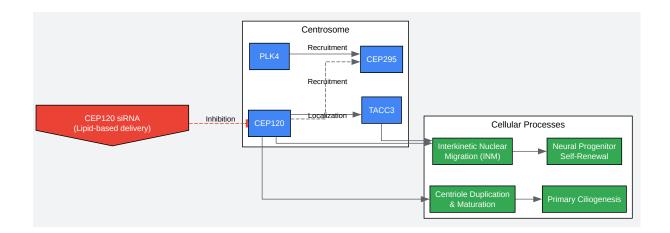
## Signaling Pathway and Experimental Workflow

To effectively design and interpret CEP120 knockdown experiments, it is essential to understand both the biological context of the protein and the experimental steps involved.

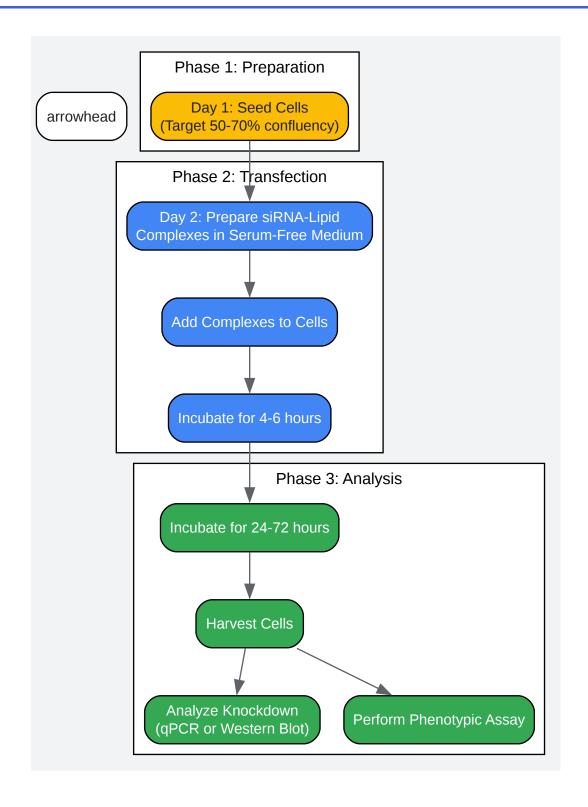
## **CEP120 Signaling and Function**

CEP120 is a key component of the centrosome, acting as a hub for centriole biogenesis.[3] It is required for the recruitment of other essential proteins to the centriole and plays a role in regulating the localization of Transforming Acidic Coiled-Coil protein 3 (TACC3) in neural progenitors.[1][2][4] Its function is integral to the formation of primary cilia, which act as cellular antennae for various signaling pathways.

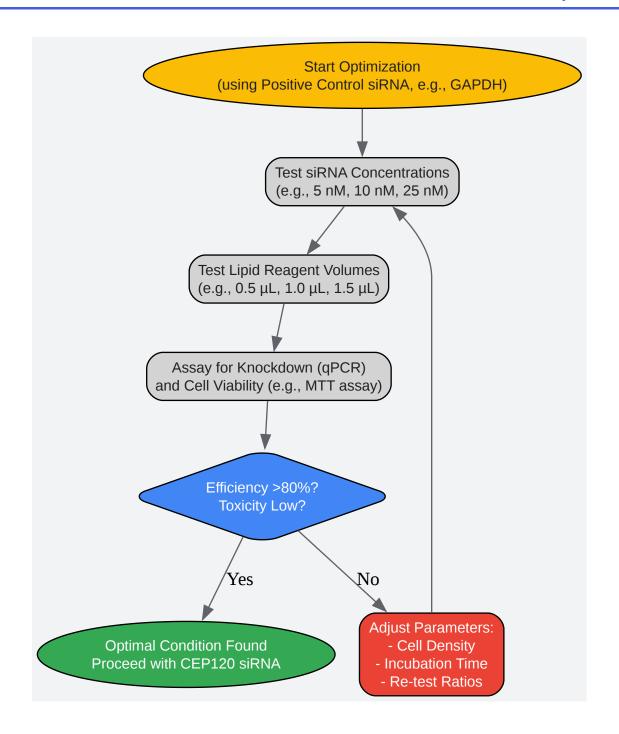












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